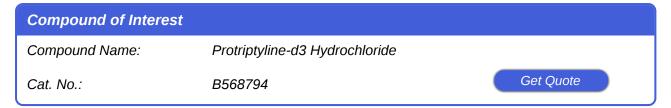


An In-depth Technical Guide on Protriptyline-d3 Hydrochloride

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Protriptyline-d3 Hydrochloride**, tailored for researchers, scientists, and professionals in drug development. This document includes key physicochemical data, detailed experimental protocols, and visual diagrams to elucidate signaling pathways and experimental workflows.

Physical and Chemical Data

Protriptyline-d3 Hydrochloride is the deuterated form of Protriptyline Hydrochloride, a tricyclic antidepressant.[1] The incorporation of deuterium isotopes makes it a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[1][2][3]

Table 1: Physicochemical Properties of Protriptyline-d3 Hydrochloride



Property	Value	Source(s)
Chemical Name	3-(5H-dibenzo[a,d][4]annulen- 5-yl)-N- (trideuteriomethyl)propan-1- amine;hydrochloride	[5]
Synonyms	Protriptyline (N-Methyl-d3) Hydrochloride, Protriptyline-D3 Hydrochloride	[1][6]
Molecular Formula	C19H19D3CIN	[7][8][9]
Molecular Weight	302.86 g/mol	[7][8][9]
CAS Number	1435934-21-6	[1][6][7][8]
Appearance	White to yellowish powder (for non-deuterated form)	[10]
Solubility	Freely soluble in water and soluble in dilute HCl (for non-deuterated form). Soluble in DMSO.	[4][10][11]
Storage Conditions	Store at 20° to 25°C (68° to 77°F). Keep container tightly closed and dry.[4] For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[12]	

Table 2: Comparison with Non-Deuterated Protriptyline Hydrochloride



Property	Protriptyline-d3 Hydrochloride	Protriptyline Hydrochloride
Molecular Formula	C19H19D3CIN	C19H22CIN
Molecular Weight	302.86 g/mol [7]	299.84 g/mol [4][7][10]
CAS Number	1435934-21-6[7]	1225-55-4[7][13][14]

Experimental Protocols

The following are generalized methodologies relevant to the analysis and characterization of **Protriptyline-d3 Hydrochloride**.

Quantitative Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines a general method for the quantification of a target analyte in a biological matrix using **Protriptyline-d3 Hydrochloride** as an internal standard.

- Objective: To accurately measure the concentration of non-deuterated Protriptyline in a sample (e.g., plasma, urine).
- Principle: Isotope dilution mass spectrometry is a highly accurate method for quantification.
 The deuterated standard (Protriptyline-d3 HCl) is chemically identical to the analyte but has a different mass, allowing for precise measurement by correcting for variations during sample preparation and analysis.[3]

Procedure:

- Sample Preparation:
 - Spike a known concentration of Protriptyline-d3 Hydrochloride into the biological sample.
 - Perform a protein precipitation step, typically with a cold organic solvent like acetonitrile or methanol.



- Vortex the mixture to ensure thorough mixing and precipitation.
- Centrifuge the sample to pellet the precipitated proteins.
- Collect the supernatant for analysis.

LC Separation:

- Inject the supernatant onto a suitable C18 reverse-phase HPLC column.
- Use a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid).
- The gradient program should be optimized to achieve good separation of the analyte from matrix components.

MS Detection:

- Utilize a mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
- Monitor the specific mass-to-charge ratio (m/z) transitions for both Protriptyline and Protriptyline-d3 using Multiple Reaction Monitoring (MRM).

Quantification:

- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard (Protriptyline-d3).
- Determine the concentration of the analyte in the unknown sample by comparing this
 ratio to a standard curve prepared with known concentrations of the analyte and a
 constant concentration of the internal standard.

Purity and Identity Confirmation by High-Resolution Mass Spectrometry (HRMS)



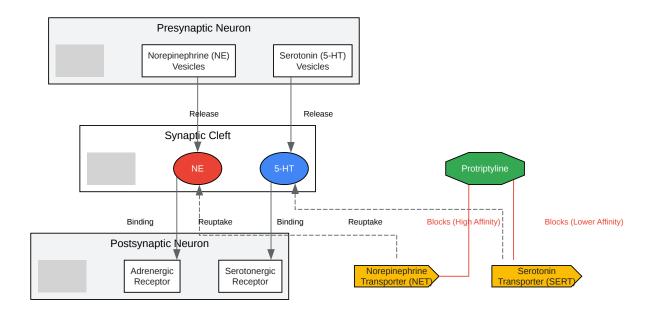
- Objective: To confirm the elemental composition and purity of a Protriptyline-d3
 Hydrochloride standard.
- Procedure:
 - Prepare a dilute solution of Protriptyline-d3 Hydrochloride in a suitable solvent (e.g., methanol).
 - Infuse the solution directly into a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
 - Acquire the full scan mass spectrum in positive ion mode.
 - Compare the experimentally measured accurate mass of the molecular ion with the theoretically calculated mass for C₁₉H₁₉D₃N. The mass difference should be within a few parts per million (ppm).
 - Analyze the isotopic pattern to confirm the presence and number of deuterium atoms.

Visualizations

Mechanism of Action: Neurotransmitter Reuptake Inhibition

Protriptyline, like other tricyclic antidepressants (TCAs), exerts its therapeutic effects primarily by blocking the reuptake of key neurotransmitters in the synaptic cleft.[15][16][17] This action increases the concentration and enhances the signaling of norepinephrine and, to a lesser extent, serotonin.[13][18][19]





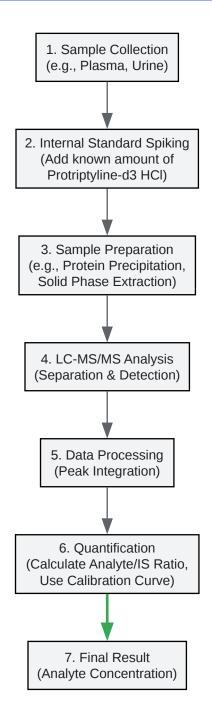
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Caption: Mechanism of action of Protriptyline.

Experimental Workflow: Isotope Dilution Analysis

The following diagram illustrates a typical workflow for quantifying an analyte in a complex matrix using **Protriptyline-d3 Hydrochloride** as an internal standard.





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Caption: Workflow for quantitative analysis using a deuterated standard.

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